

Personal protective equipment for handling 2-Ethylhexyl acetate-d17

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Compound of Interest

Compound Name: 2-Ethylhexyl acetate-d17

Cat. No.: B15553629

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Essential Safety and Handling Guide for 2-Ethylhexyl acetate-d17

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Ethylhexyl acetate-d17** in a laboratory setting. The information is tailored for researchers, scientists, and drug development professionals to ensure safe and compliant laboratory practices.

I. Hazard Identification and Classification

2-Ethylhexyl acetate is classified as a combustible liquid and a skin irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#) It may also be toxic to aquatic life.[\[1\]](#) While this guide specifically addresses the deuterated isotope (d17), the safety precautions are based on the well-documented properties of 2-Ethylhexyl acetate.

II. Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory to prevent exposure.

Protection Type	Specific Recommendations	Rationale
Hand Protection	Wear solvent-resistant gloves (e.g., nitrile rubber).	To prevent skin contact and potential irritation.[1][2][3]
Eye and Face Protection	Use safety glasses with side-shields or chemical safety goggles.[2][3][4] A face shield may be necessary where splashing is possible.[5]	To protect eyes from splashes and vapors.
Skin and Body Protection	Wear a lab coat or other protective clothing to prevent skin exposure.[1][3]	To minimize the risk of accidental skin contact.
Respiratory Protection	Generally not required under normal use conditions with adequate ventilation.[3][6]	Use an approved respirator if ventilation is inadequate or if working with large quantities.

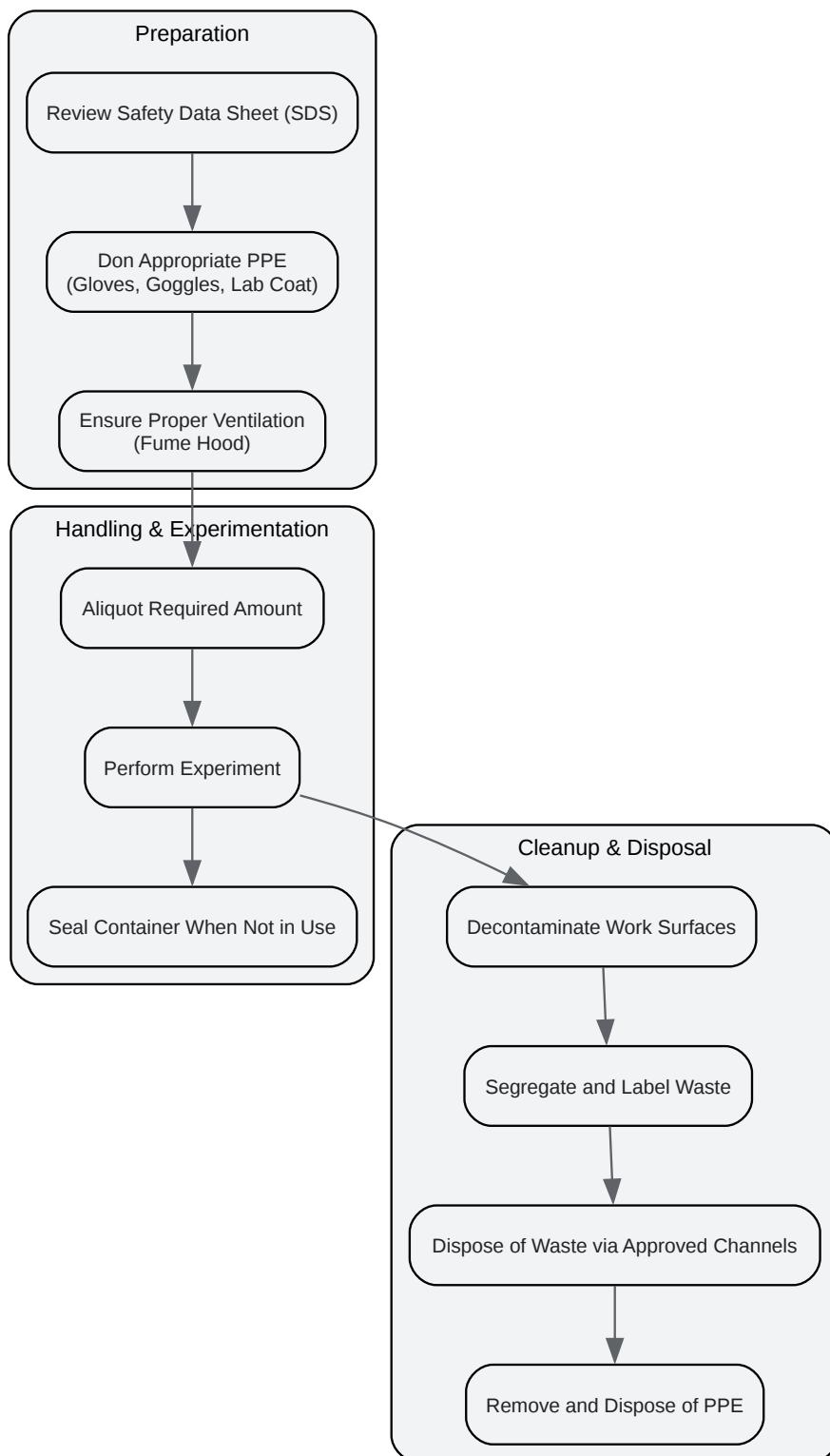
III. Physicochemical and Toxicological Data

Property	Value	Reference
CAS Number	103-09-3 (non-deuterated)	[1][2][3][6]
Molecular Formula	C10H20O2	[1]
Molecular Weight	172.27 g/mol	[1]
Appearance	Water-white liquid	[7]
Boiling Point	192°C (378°F)	[7]
Flash Point	71°C (159.8°F) - 71°C (160°F)	[7][8]
Specific Gravity	0.873	[7]
Oral LD50 (Rat)	>3,000 mg/kg - >5,000 mg/kg	[1][6]

IV. Standard Operating Procedures

A. Experimental Workflow Diagram

Workflow for Safe Handling of 2-Ethylhexyl acetate-d17

[Click to download full resolution via product page](#)**Caption: Safe handling workflow for **2-Ethylhexyl acetate-d17**.**

B. Detailed Experimental Protocol

- Preparation:

- Thoroughly review the Safety Data Sheet (SDS) before use.
- Ensure a chemical fume hood is operational and use it for all manipulations of **2-Ethylhexyl acetate-d17**.
- Verify that an eyewash station and safety shower are readily accessible.[2][3]
- Don the required PPE: nitrile gloves, safety goggles, and a lab coat.

- Handling and Use:

- Ground all containers and transfer equipment to prevent static discharge, as the substance is a combustible liquid.[9]
- Use only non-sparking tools.[9]
- Keep containers tightly closed when not in use to minimize vapor inhalation.[1]
- Avoid contact with skin and eyes.
- Keep away from heat, sparks, open flames, and other ignition sources.[1][2][3] No smoking in the handling area.[1][2][3]

- Storage:

- Store in a cool, dry, and well-ventilated area.[1][2][3]
- Keep containers tightly closed and in an upright position to prevent leakage.[1]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1]

V. Emergency and Disposal Plans

A. First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek medical attention.[2][3][10]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[1][2][3][10]
Eye Contact	Immediately rinse eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention.[2][3]
Ingestion	Do NOT induce vomiting. Clean mouth with water and seek immediate medical attention.[1][2][3]

B. Spill and Leak Procedures

- Minor Spills:
 - Eliminate all ignition sources.[9]
 - Ventilate the area.
 - Absorb the spill with an inert, non-combustible material such as sand, diatomite, or universal binders.[6]
 - Collect the absorbed material into a suitable container for disposal.
- Major Spills:
 - Evacuate the area immediately.

- Alert the appropriate emergency response team.
- Prevent the spill from entering drains or waterways.[\[6\]](#)

C. Waste Disposal

- Dispose of contents and containers in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)
- Do not mix with other waste.
- Handle uncleaned containers as you would the product itself.

D. Fire-Fighting Measures

- Suitable Extinguishing Media: Use carbon dioxide (CO₂), dry chemical powder, water spray, or alcohol-resistant foam.[\[2\]](#)[\[3\]](#)[\[6\]](#)
- Unsuitable Extinguishing Media: Do not use a direct water stream.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

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References

- 1. images-na.ssl-images-amazon.com [images-na.ssl-images-amazon.com]
- 2. fishersci.com [fishersci.com]
- 3. fishersci.com [fishersci.com]
- 4. scantecnordic.se [scantecnordic.se]
- 5. 2-Ethylhexyl Acetate | C₁₀H₂₀O₂ | CID 7635 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. bg.cpachem.com [bg.cpachem.com]
- 7. ETHYL HEXYL ACETATE | Occupational Safety and Health Administration [osha.gov]
- 8. scribd.com [scribd.com]
- 9. cdn.chemservice.com [cdn.chemservice.com]
- 10. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
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